

An In-depth Technical Guide to D,L-N,N-Didesmethyl Venlafaxine-d11

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Compound of Interest

Compound Name: *D,L-N,N-Didesmethyl Venlafaxine-d11*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, analytical methodologies, and metabolic context of **D,L-N,N-Didesmethyl Venlafaxine-d11**. This deuterated internal standard is crucial for the accurate quantification of Venlafaxine and its metabolites in complex biological matrices, a cornerstone of pharmacokinetic and drug metabolism studies.

Core Compound Characteristics

D,L-N,N-Didesmethyl Venlafaxine is a minor metabolite of the antidepressant drug Venlafaxine. The deuterated isotopologue, **D,L-N,N-Didesmethyl Venlafaxine-d11**, serves as an ideal internal standard for mass spectrometry-based bioanalytical assays due to its chemical similarity to the analyte and its distinct mass-to-charge ratio.

Chemical Structure and Properties

The chemical structure of D,L-N,N-Didesmethyl Venlafaxine is characterized by a cyclohexanol ring and a methoxyphenyl group attached to an ethylamine side chain. In the d11 isotopologue,

eleven hydrogen atoms are replaced by deuterium. Based on the IUPAC name and SMILES notation, the deuteration pattern is as follows: ten deuterium atoms are located on the cyclohexyl ring, and one is on the ethyl chain.

D,L-N,N-Didesmethyl Venlafaxine

- Molecular Formula: $C_{15}H_{23}NO_2$ [1]
- IUPAC Name: 1-[2-amino-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol [1]
- Molecular Weight: 249.35 g/mol [1]

D,L-N,N-Didesmethyl Venlafaxine-d11

- Molecular Formula: $C_{15}D_{11}H_{12}NO_2$ [2]
- IUPAC Name: 1-[2-amino-1-deuterio-1-(4-methoxyphenyl)ethyl]-2,2,3,3,4,4,5,5,6,6-decadeuteriocyclohexan-1-ol [2]
- Molecular Weight: 260.416 g/mol [2]
- SMILES: [2H]C(CN)(c1ccc(OC)cc1)C2(O)C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C2([2H])[2H] [2]

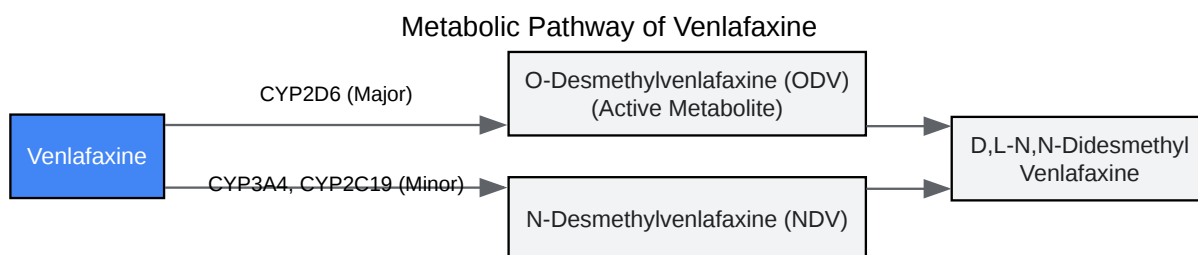
Quantitative Data for Mass Spectrometry

The following table summarizes key mass-to-charge ratio (m/z) values for Venlafaxine and its metabolites, which are essential for developing selective and sensitive LC-MS/MS methods. The transitions for the deuterated standard are predicted based on common fragmentation patterns.

Compound	Precursor Ion [M+H] ⁺ (m/z)	Product Ion (m/z)	Notes
Venlafaxine	278.3[3]	58.1[3]	Corresponds to the dimethyl-methylene-ammonium ion.
O-Desmethylvenlafaxine (ODV)	264.3[3]	58.1[3]	Major active metabolite.
D,L-N,N-Didesmethyl Venlafaxine	250.1802[1]	121.0639[1]	Corresponds to the 4-methoxybenzyl moiety.
D,L-N,N-Didesmethyl Venlafaxine-d11	~261.2	Predicted	Predicted based on the addition of 11 Daltons.

Metabolic Pathway of Venlafaxine

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes. The major metabolic pathway is O-demethylation to form the active metabolite O-desmethylvenlafaxine (ODV). N-demethylation to N-desmethylvenlafaxine (NDV) is a minor pathway. D,L-N,N-Didesmethyl Venlafaxine is formed through further demethylation.



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Metabolic Pathway of Venlafaxine

Experimental Protocols

The following provides a representative experimental protocol for the simultaneous determination of Venlafaxine and its metabolites in human plasma using HPLC-MS/MS with **D,L-N,N-Didesmethyl Venlafaxine-d11** as an internal standard. This protocol is a synthesis of methodologies reported in the literature and should be optimized for specific laboratory conditions.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Sample Preparation: Solid-Phase Extraction (SPE)

- **Conditioning:** Condition a C8 or mixed-mode cation exchange SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- **Sample Loading:** To 500 µL of human plasma, add a known concentration of the internal standard, **D,L-N,N-Didesmethyl Venlafaxine-d11**. Load the sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- **Elution:** Elute the analytes and the internal standard with 1 mL of a stronger organic solvent, such as methanol or a solution of 5% ammonium hydroxide in methanol.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the initial mobile phase.

HPLC-MS/MS Analysis

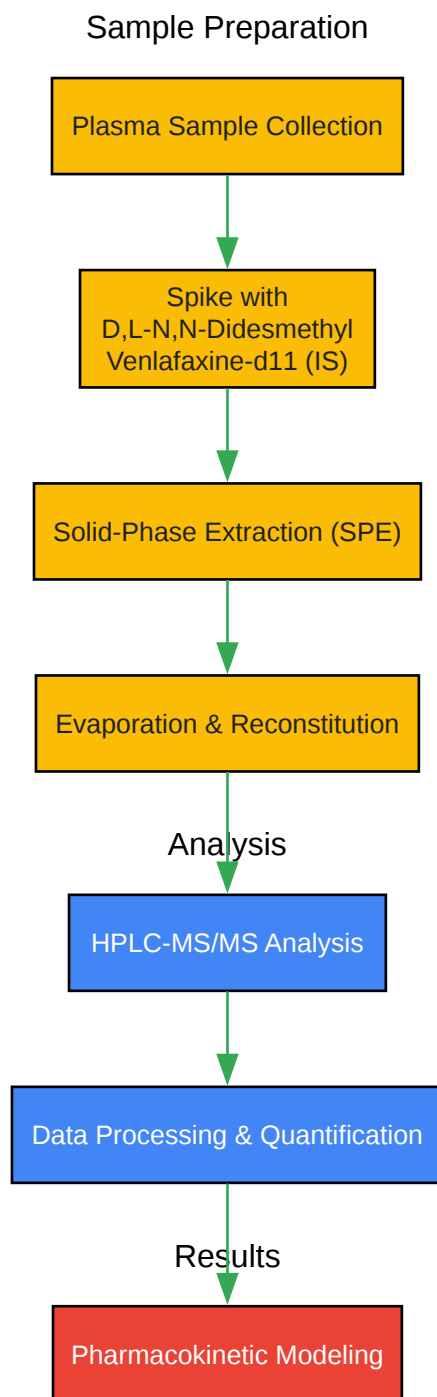
- **Chromatographic System:** A high-performance liquid chromatography system coupled with a triple quadrupole mass spectrometer.
- **Column:** A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size) is commonly used.
- **Mobile Phase:**
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.

- Gradient Elution: A linear gradient from a low to high percentage of Mobile Phase B over several minutes. The specific gradient profile should be optimized to achieve adequate separation of the analytes.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.
- Mass Spectrometer:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor the specific precursor to product ion transitions for each analyte and the internal standard as detailed in the quantitative data table.

Experimental Workflow

The following diagram illustrates the general workflow for a typical bioanalytical study employing **D,L-N,N-Didesmethyl Venlafaxine-d11**.

Bioanalytical Workflow for Venlafaxine Analysis

[Click to download full resolution via product page](#)*General Bioanalytical Workflow*

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